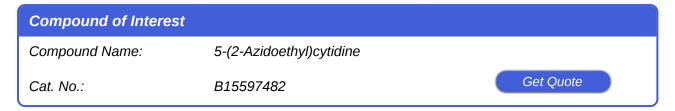


Downstream Applications of 5-(2-Azidoethyl)cytidine-Labeled RNA: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The introduction of chemically modified nucleosides into cellular RNA is a powerful strategy for studying RNA dynamics, function, and interactions. **5-(2-Azidoethyl)cytidine** (AEC) is a modified cytidine analog containing a bioorthogonal azido group. Once incorporated into newly transcribed RNA, this azido handle allows for the covalent attachment of various reporter molecules through "click chemistry." This enables a suite of downstream applications for the specific detection, visualization, and purification of newly synthesized RNA transcripts.

This document provides an overview of the key downstream applications of AEC-labeled RNA and detailed protocols for their implementation.

Principle of AEC-Based RNA Labeling

Metabolic labeling with AEC relies on the cellular machinery to incorporate the modified nucleoside into nascent RNA chains. The subsequent detection is based on the highly specific and efficient bioorthogonal reaction between the azido group of the incorporated AEC and an alkyne-containing reporter molecule. Two primary forms of click chemistry are utilized: the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and the Strain-Promoted Azide-



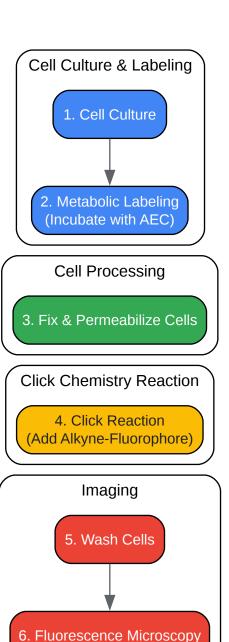
Alkyne Cycloaddition (SPAAC). These reactions enable the attachment of fluorophores for imaging, or affinity tags like biotin for enrichment and pull-down assays.[1][2][3]

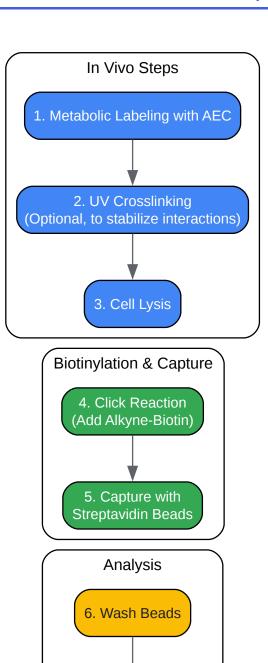
Application 1: Visualization of Nascent RNA

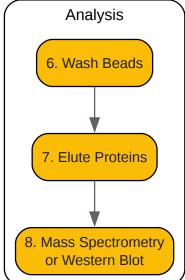
Imaging newly transcribed RNA provides critical insights into the spatial and temporal dynamics of gene expression. By labeling AEC-containing RNA with a fluorescent probe via click chemistry, researchers can visualize the sites of active transcription and subsequent RNA localization within the cell.

Experimental Workflow: RNA Visualization

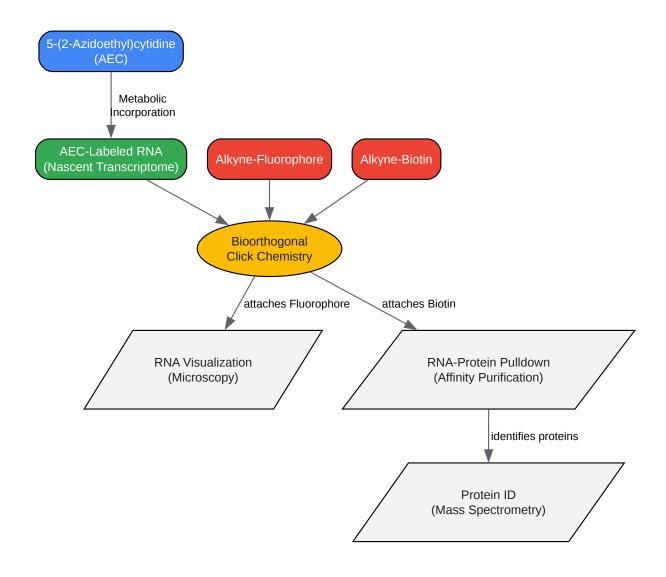












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